

# Commercial Suppliers and Technical Guide for 3-Propylaniline

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## Compound of Interest

Compound Name: 3-Propylaniline

Cat. No.: B1594038

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## An In-depth Technical Resource for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Propylaniline**, a substituted aniline with the CAS number 2524-81-4, is a valuable building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and specialty dyes. Its chemical structure, featuring a propyl group on the aniline ring, imparts specific solubility and reactivity characteristics that make it a versatile intermediate for creating a diverse range of target molecules. This guide provides a comprehensive overview of commercial suppliers, key technical data, and representative experimental protocols involving **3-Propylaniline**.

## Commercial Availability and Physical Properties

**3-Propylaniline** is available from a variety of chemical suppliers, typically at purities of 95% or higher. Researchers should always refer to the supplier's Certificate of Analysis (CoA) for lot-specific purity and impurity information.

Table 1: Commercial Suppliers of **3-Propylaniline**

Supplier	Reported Purity/Grades
Sigma-Aldrich	95%
Molport	95%
Echemi	Industrial Grade
LookChem	99%
Molbase	96%, 98%
SynQuest Laboratories	Inquire for details
BenchChem	Inquire for details

Table 2: Physicochemical Properties of **3-Propylaniline**

Property	Value	Source
CAS Number	2524-81-4	--INVALID-LINK--
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	--INVALID-LINK--
Molecular Weight	135.21 g/mol	--INVALID-LINK--
Appearance	Pale-yellow to yellow-brown liquid	--INVALID-LINK--
Boiling Point	230-232 °C	--INVALID-LINK--
Density	0.958 g/mL at 25 °C	--INVALID-LINK--
Solubility	Soluble in organic solvents such as ethanol, diethyl ether, and acetone. Sparingly soluble in water.	General chemical knowledge

## Experimental Protocols

The following are representative experimental protocols illustrating the use of **3-Propylaniline** in common organic transformations. These should be adapted and optimized based on specific

laboratory conditions and desired outcomes.

## Synthesis of an Azo Dye: N-(3-propylphenyl)-4-hydroxy-1-naphthalenamine

Azo dyes are a significant class of colored compounds with wide-ranging applications. The synthesis involves a diazotization reaction of the primary amine followed by coupling with an activated aromatic compound.

Materials:

- **3-Propylaniline**
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid (HCl), concentrated
- 2-Naphthol
- Sodium hydroxide (NaOH)
- Ethanol
- Ice

Procedure:

- Diazotization:
  - Dissolve **3-Propylaniline** (1.35 g, 10 mmol) in a mixture of concentrated HCl (3 mL) and water (10 mL) in a beaker.
  - Cool the solution to 0-5 °C in an ice bath with constant stirring.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite (0.7 g, 10.1 mmol) in water (5 mL). Maintain the temperature below 5 °C.
  - Stir the resulting diazonium salt solution for 15-20 minutes at 0-5 °C.

- Coupling Reaction:
  - In a separate beaker, dissolve 2-Naphthol (1.44 g, 10 mmol) in an aqueous solution of sodium hydroxide (0.4 g, 10 mmol) in water (20 mL).
  - Cool this solution to 0-5 °C in an ice bath.
  - Slowly add the previously prepared diazonium salt solution to the alkaline 2-Naphthol solution with vigorous stirring. A colored precipitate should form immediately.
  - Continue stirring the reaction mixture in the ice bath for 30 minutes to ensure complete coupling.
- Isolation and Purification:
  - Collect the precipitated azo dye by vacuum filtration.
  - Wash the solid with cold water until the filtrate is neutral.
  - Recrystallize the crude product from an appropriate solvent, such as ethanol, to obtain the purified N-(3-propylphenyl)-4-hydroxy-1-naphthalenamine.

## Synthesis of N-(3-propylphenyl)acetamide

Amide formation is a fundamental reaction in organic and medicinal chemistry. This protocol describes the acylation of **3-Propylaniline** with acetyl chloride.

Materials:

- **3-Propylaniline**
- Acetyl chloride
- Pyridine or triethylamine (as a base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution

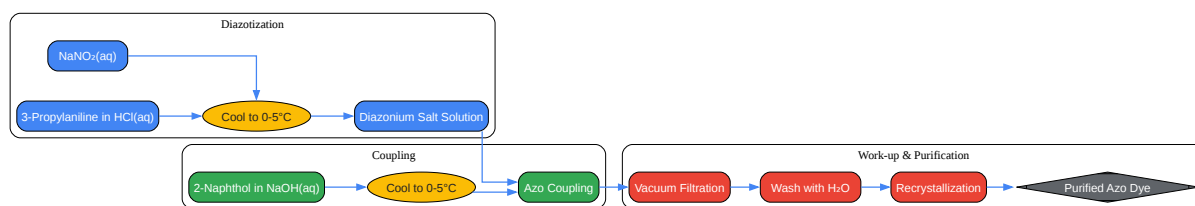
- Anhydrous magnesium sulfate or sodium sulfate

#### Procedure:

- Reaction Setup:
  - Dissolve **3-Propylaniline** (1.35 g, 10 mmol) and a slight excess of a base like pyridine (0.87 g, 11 mmol) in dichloromethane (20 mL) in a round-bottom flask equipped with a magnetic stirrer.
  - Cool the solution to 0 °C in an ice bath.
- Acylation:
  - Slowly add acetyl chloride (0.83 g, 10.5 mmol) to the stirred solution. An exothermic reaction may occur, so maintain the temperature at 0 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Work-up and Purification:
  - Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
  - The resulting crude N-(3-propylphenyl)acetamide can be further purified by recrystallization or column chromatography.

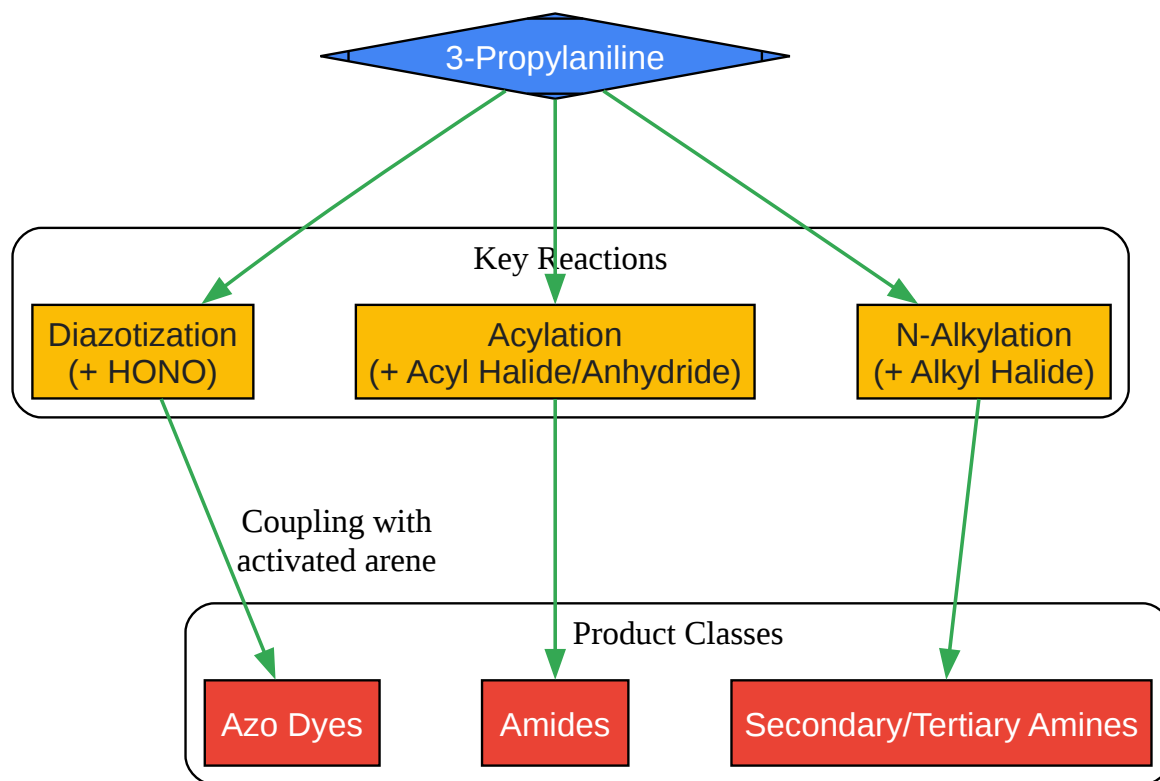
## Visualizations

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow and a logical relationship relevant to the chemistry of **3-Propylaniline**.



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Caption: Experimental workflow for the synthesis of an azo dye from **3-Propylaniline**.



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Caption: Common reaction pathways for **3-Propylaniline**.

- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 3-Propylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594038#commercial-suppliers-of-3-propylaniline\]](https://www.benchchem.com/product/b1594038#commercial-suppliers-of-3-propylaniline)

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